

# "N,N'-Bis(2-hydroxyethyl)-2-nitro-p-phenylenediamine" CAS number and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N,N'-Bis(2-hydroxyethyl)-2-nitro-p-phenylenediamine*

Cat. No.: B113070

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## N,N'-Bis(2-hydroxyethyl)-2-nitro-p-phenylenediamine: A Technical Guide

CAS Number: 84041-77-0

## Abstract

**N,N'-Bis(2-hydroxyethyl)-2-nitro-p-phenylenediamine** is a synthetic organic compound primarily utilized as a direct and oxidative dye in hair coloring products. This technical guide provides a comprehensive overview of its chemical and physical properties, toxicological data, and established experimental protocols for its analysis. The document is intended for researchers, scientists, and professionals in the fields of chemistry, toxicology, and drug development.

## Chemical and Physical Properties

**N,N'-Bis(2-hydroxyethyl)-2-nitro-p-phenylenediamine** is a nitro-substituted p-phenylenediamine derivative.<sup>[1]</sup> Its core structure consists of a para-phenylenediamine substituted with a nitro group at the 2-position and two 2-hydroxyethyl groups attached to the nitrogen atoms.<sup>[2]</sup>

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	84041-77-0 <a href="#">[3]</a> <a href="#">[4]</a>
EC Number	281-856-4 <a href="#">[4]</a> <a href="#">[5]</a>
IUPAC Name	2-[4-(2-hydroxyethylamino)-3-nitroanilino]ethanol <a href="#">[2]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>10</sub> H <sub>15</sub> N <sub>3</sub> O <sub>4</sub> <a href="#">[3]</a> <a href="#">[4]</a>
InChI Key	HWQZRURILVPDGN-UHFFFAOYSA-N <a href="#">[1]</a>
SMILES	C1=CC(=C(C=C1NCCO)--INVALID-LINK--[O-])NCCO <a href="#">[4]</a>

Table 2: Physicochemical Properties

Property	Value
Molecular Weight	241.24 g/mol <a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Dark blue-violet powder <a href="#">[2]</a>
Melting Point	100 - 105 °C <a href="#">[2]</a>
Solubility	Soluble in water <a href="#">[2]</a>
LogP	0.573 <a href="#">[2]</a>
UV Absorption Maxima	516 nm and 248 nm <a href="#">[6]</a>

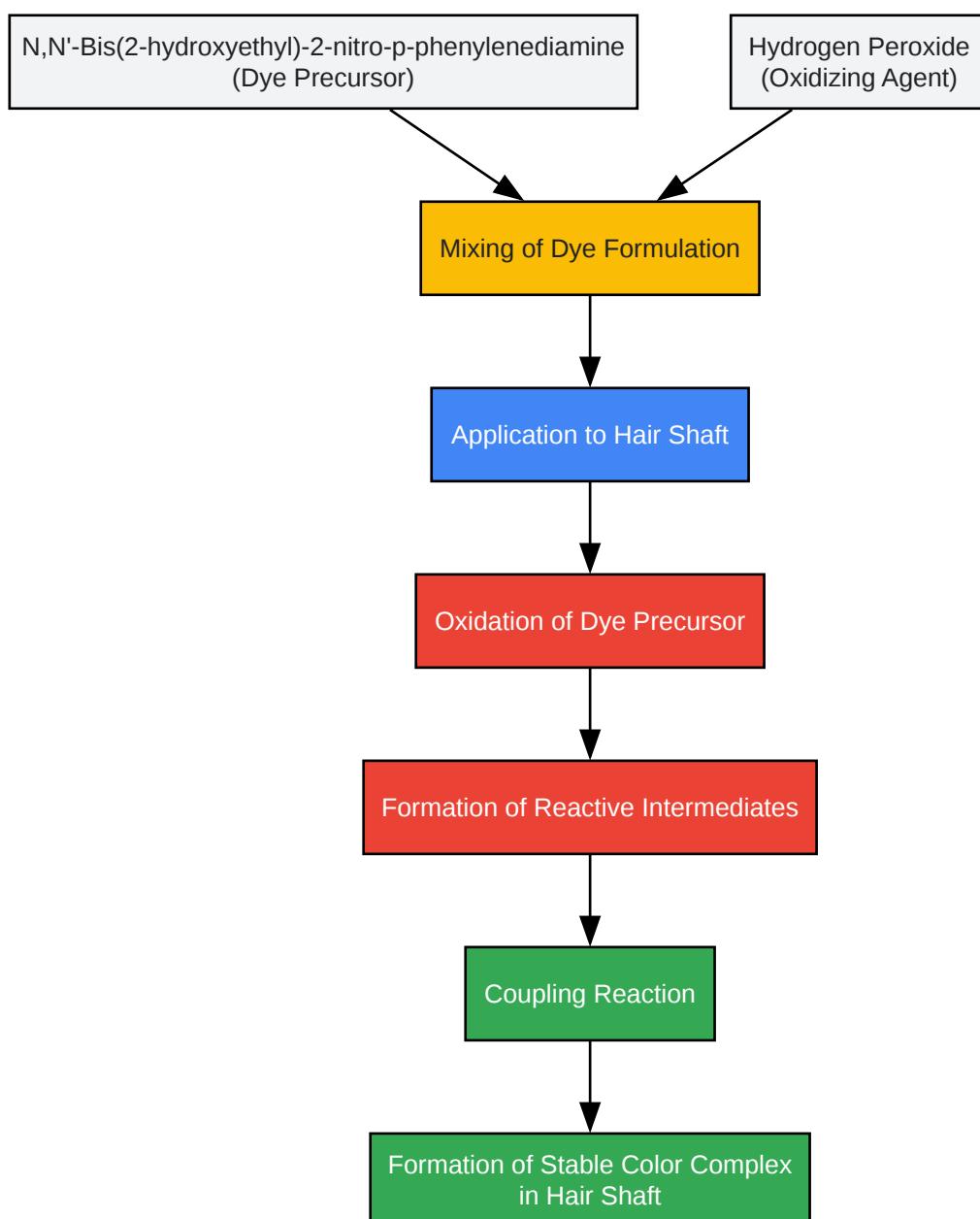
## Mechanism of Action in Hair Dyeing

The primary application of **N,N'-Bis(2-hydroxyethyl)-2-nitro-p-phenylenediamine** is in hair dye formulations, where it can function as both a direct dye and an oxidative dye.[\[1\]](#)[\[6\]](#)

- Direct Dye: The molecule itself imparts color and can be used in non-oxidative hair coloring products.[\[6\]](#)

- Oxidative Dye: In permanent hair dyes, it is mixed with an oxidizing agent, typically hydrogen peroxide.[\[6\]](#) The compound is oxidized to form reactive intermediates, which then couple with other molecules in the hair shaft to create larger, stable color complexes.[\[2\]](#) This process results in a long-lasting hair color.

The following diagram illustrates the general workflow of oxidative hair dyeing using **N,N'-Bis(2-hydroxyethyl)-2-nitro-p-phenylenediamine**.



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## Oxidative Hair Dyeing Workflow

# Experimental Protocols

## Synthesis

While a detailed, step-by-step protocol for the synthesis of **N,N'-Bis(2-hydroxyethyl)-2-nitro-p-phenylenediamine** is not readily available in the provided search results, the general synthetic route involves the reaction of 2-nitro-1,4-phenylenediamine with diethanolamine under controlled conditions.[\[2\]](#) A multi-step process has been described which includes:[\[2\]](#)

- Acetylation: The 4-position of the starting material, 2-nitro-1,4-phenylenediamine, is acetylated.
- Carbamate Formation: The amino group at the 1-position is converted into a carbamate.
- Rearrangement and Hydrolysis: The carbamate undergoes rearrangement followed by hydrolysis to yield the hydroxyalkyl compound.
- Final Hydrolysis: The acetyl group is hydrolyzed to produce the final product.

## Analytical Method: High-Performance Liquid Chromatography (HPLC)

An HPLC method with a photodiode array (PDA) detector is recommended for analyzing the stability of **N,N'-Bis(2-hydroxyethyl)-2-nitro-p-phenylenediamine**, particularly under oxidative conditions.[\[6\]](#)[\[7\]](#)

- Column: A reverse-phase column such as Newcrom R1 can be used.[\[3\]](#)
- Mobile Phase: A typical mobile phase consists of a mixture of acetonitrile (MeCN) and water, with an acid such as phosphoric acid or, for mass spectrometry compatibility, formic acid.[\[3\]](#)[\[8\]](#)
- Detection: A photodiode array (PDA) detector allows for monitoring at multiple wavelengths, including the absorption maxima of 516 nm and 248 nm.[\[6\]](#)

- Application: This method is suitable for assessing the stability of the compound in hair dye formulations, for isolating impurities in preparative separation, and for pharmacokinetic studies.[3][8]

## Toxicological Assay: Skin Irritation

The following protocol is a summary of a skin irritation study conducted on rabbits.[1]

- Animal Model: Albino rabbits are used for the study.
- Test Substance Preparation: 0.5 g of the test substance is moistened.
- Application: Approximately 24 hours prior to application, the dorsal fur of the rabbits is shaved to expose an area of about 150 cm<sup>2</sup>. The moistened test substance is then applied to the intact shaved skin.
- Exposure: The application site is covered with a semi-occlusive patch for four hours.
- Observation: After the patch is removed, the skin is examined for signs of erythema, eschar, and edema formation at 1, 24, 48, and 72 hours post-application.

In the cited study, no skin reactions were observed at any time point, although purple staining of the skin was noted.[1]

## Toxicological and Safety Data

Table 3: Acute Toxicity

Route of Administration	Species	LD <sub>50</sub>
Oral	Rat	246 mg/kg bw[5]
Intraperitoneal	Rat	16 - 31 mg/kg bw[5]

Mutagenicity: **N,N'-Bis(2-hydroxyethyl)-2-nitro-p-phenylenediamine** was not found to be mutagenic in a mouse lymphoma assay at the tk locus.[6] However, it is structurally related to other phenylenediamines, some of which have shown mutagenic potential in bacterial tests.[9]

Irritation: The compound is classified as causing skin irritation (H315) and serious eye irritation (H319).<sup>[4]</sup> It may also cause respiratory irritation (H335).<sup>[4]</sup>

Safety Precautions: As a secondary amine, **N,N'-Bis(2-hydroxyethyl)-2-nitro-p-phenylenediamine** is prone to nitrosation and should not be used in the presence of nitrosating agents.<sup>[1][6]</sup> The nitrosamine content in the substance should be less than 50 ppb.<sup>[7]</sup> Standard laboratory safety precautions, including the use of personal protective equipment, should be followed when handling this compound.<sup>[10]</sup>

## Biological Signaling Pathways

There is currently no scientific literature available that describes the interaction of **N,N'-Bis(2-hydroxyethyl)-2-nitro-p-phenylenediamine** with specific biological signaling pathways. Its primary known mechanism of action is through chemical oxidation in the context of hair dyeing and not through interaction with biological receptors or signaling cascades.

## Conclusion

**N,N'-Bis(2-hydroxyethyl)-2-nitro-p-phenylenediamine** is a well-characterized compound with a specific and limited application in the cosmetics industry. While its chemical properties and use in hair dyeing are well-documented, further research into its biological interactions, if any, beyond topical application would be necessary to expand its profile for drug development professionals. The provided data on its properties, analytical methods, and toxicology serve as a foundational resource for researchers and scientists working with this compound.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)